

# Safeguarding Your Research: A Comprehensive Guide to Handling N-Acetyl-L-proline

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## Compound of Interest

Compound Name: *N-Acetyl-L-proline*

CAS No.: 68-95-1

Cat. No.: B556412

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **N-Acetyl-L-proline**, including detailed operational and disposal plans. By offering procedural, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

## Personal Protective Equipment (PPE)

When handling **N-Acetyl-L-proline**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure a safe laboratory environment. The following personal protective equipment is recommended.<sup>[1][2]</sup>

Protection Type	Specific Recommendations	Standards
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.[1]	EN 166 (EU) or NIOSH (US) approved.[3]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).[1] Fire/flame resistant and impervious clothing or lab coat. [1]	EU Directive 89/686/EEC and the standard EN 374.[1]
Respiratory Protection	A full-face respirator is recommended if exposure limits are exceeded or irritation is experienced.[1] For nuisance exposures, a type N95 (US) or type P1 (EN 143) dust mask may be used.	NIOSH (US) or CEN (EU) approved.

Note: Always inspect gloves prior to use and wash hands thoroughly after handling.[1][3]

## Safety and Physical Properties

Understanding the physical and chemical properties of **N-Acetyl-L-proline** is fundamental to its safe handling and storage.

Property	Value
Appearance	Off-white powder solid.[4][5]
Molecular Formula	C <sub>7</sub> H <sub>11</sub> NO <sub>3</sub> [6]
Molecular Weight	157.17 g/mol [3][6]
Melting Point	115 - 117 °C (239 - 242.6 °F)[4][5]
Storage Temperature	Store in a dry, cool, and well-ventilated place.[1] Some sources recommend refrigeration.[4][5]
Solubility	Soluble in DMSO (≥ 100 mg/mL).[7]

## Experimental Protocol: Safe Handling and Use

Adherence to a strict protocol is essential for minimizing risks associated with handling **N-Acetyl-L-proline**.

### 1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the handling area.[1]
- Work in a well-ventilated place, such as a chemical fume hood, especially when handling the powder to avoid dust formation.[1]
- Set up emergency exits and a designated risk-elimination area.[1]
- Have an eyewash station and safety shower readily accessible.

### 2. Donning Personal Protective Equipment (PPE):

- Before handling the substance, put on all required PPE as detailed in the table above.
- Ensure the lab coat is fully buttoned.[2]
- Check that safety goggles provide a complete seal.

### 3. Handling the Compound:

- Avoid contact with skin and eyes.[1]
- Prevent the formation and inhalation of dust and aerosols.[1]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[1]
- Weigh the required amount of **N-Acetyl-L-proline** in a designated area, preferably within a ventilated enclosure.
- If creating a solution, add the solid to the solvent slowly to avoid splashing.

#### 4. Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[1]
- Store apart from foodstuff containers or incompatible materials such as strong oxidizing agents.[1][4][5]

## Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is critical.

Emergency Situation	First-Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

#### Accidental Release Measures:

- Evacuate personnel to safe areas and keep people away from and upwind of the spill.[1]
- Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.  
[1]
- Use personal protective equipment, including a respirator if necessary.[1]
- For cleanup, sweep up the spilled solid and place it in a suitable, closed container for disposal.[3] Avoid generating dust.[1]

## Disposal Plan

Proper disposal of **N-Acetyl-L-proline** and its containers is an essential part of the laboratory workflow to ensure environmental safety and regulatory compliance.

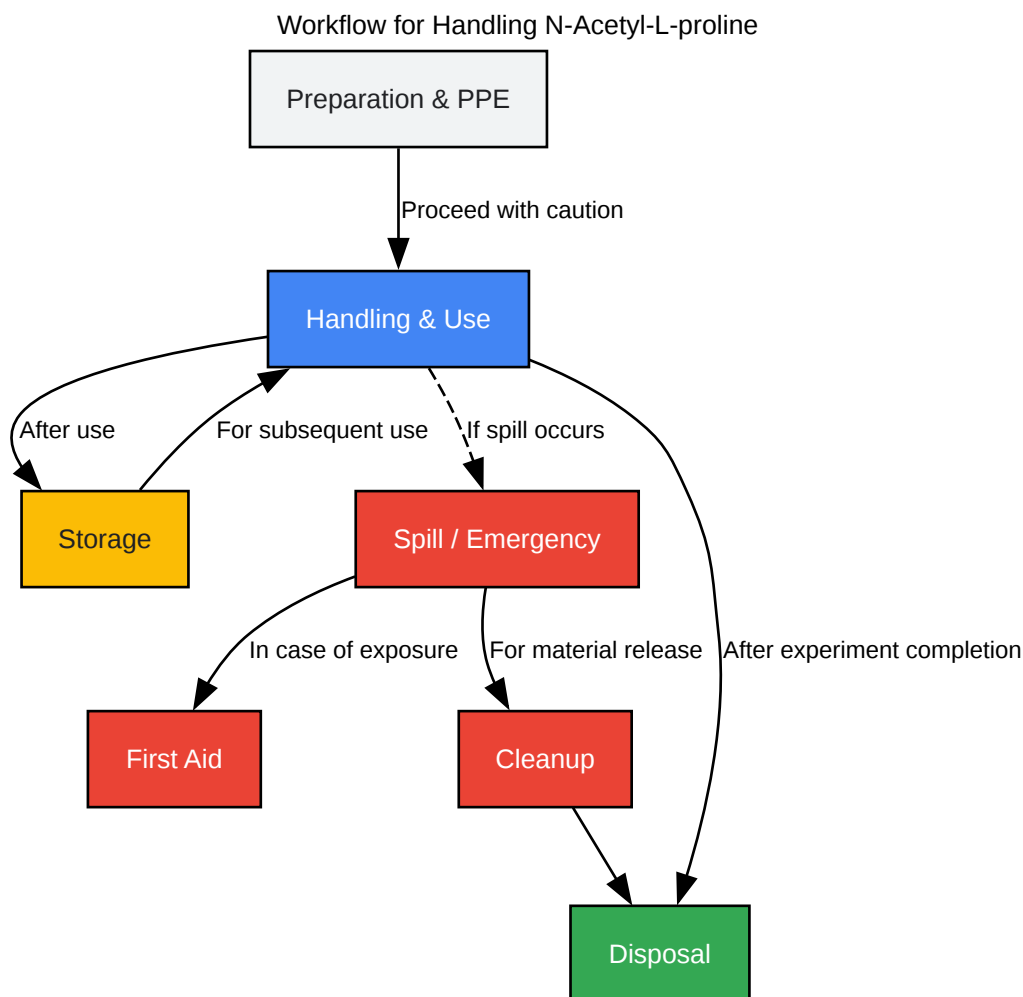
#### Waste Disposal:

- Dispose of the chemical waste in accordance with appropriate local, state, and federal laws and regulations.[1]
- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
- Do not discharge into sewer systems.[1]

#### Contaminated Packaging:

- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[1]
- Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill.[1]

## Workflow for Handling N-Acetyl-L-proline



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Caption: Logical workflow for the safe handling of **N-Acetyl-L-proline**.

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